

3,4-Dibromo-6,7-dichloroquinoline chemical structure and properties

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Compound of Interest

Compound Name: 3,4-Dibromo-6,7-dichloroquinoline

Cat. No.: B578824

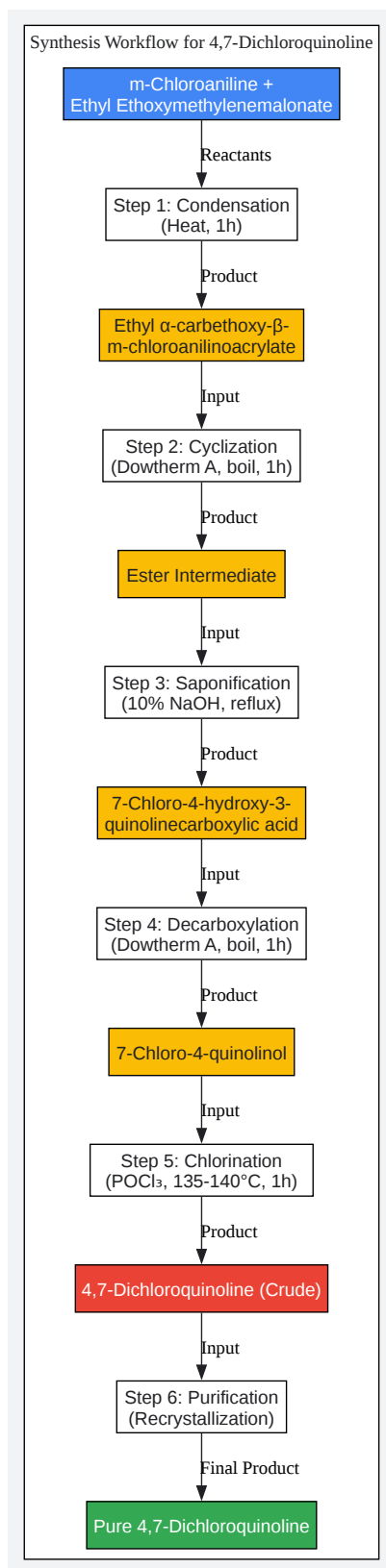
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An In-depth Technical Guide to Dihalogenated Quinolines

Disclaimer: Information regarding the specific chemical entity **3,4-Dibromo-6,7-dichloroquinoline** is not readily available in public scientific literature and chemical databases. This guide therefore focuses on closely related, well-documented dihalogenated quinolines: 4,7-Dichloroquinoline and 7-Bromo-3,4-dichloroquinoline. These compounds are significant as intermediates in the synthesis of pharmaceuticals and as subjects of chemical research.

Chemical Structures

The fundamental structure of these compounds is the quinoline bicyclic heterocycle. The varying positions of halogen substituents significantly influence their chemical reactivity and properties.



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